

Technical Guide to the Safe Handling of Fmoc-MeSer(Bzl)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-MeSer(Bzl)-OH

Cat. No.: B613405

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for N-alpha-(9-Fluorenylmethyloxycarbonyl)-N-alpha-methyl-O-benzyl-L-serine, commonly referred to as **Fmoc-MeSer(Bzl)-OH**. The information is compiled to ensure safe handling, storage, and use of this compound in a laboratory setting. All data is presented for research use only.

Chemical and Physical Properties

Fmoc-MeSer(Bzl)-OH is a protected amino acid derivative widely used in peptide synthesis.^[1] Its key physical and chemical properties are summarized below. Understanding these characteristics is fundamental to its appropriate handling and storage.

Property	Value	Source
CAS Number	84000-14-6	[1] [2] [3] [4]
Molecular Formula	C ₂₆ H ₂₅ NO ₅	
Molecular Weight	431.48 g/mol	
Appearance	White to off-white solid/powder	
Purity	≥98.0%	
Predicted Boiling Point	618.9 ± 55.0 °C	
Predicted Density	1.264 ± 0.06 g/cm ³	
Predicted pKa	3.43 ± 0.10	

Safety and Hazard Information

While specific toxicological data for **Fmoc-MeSer(Bzl)-OH** is not extensively published, data from suppliers and analogous compounds allow for a summary of key safety information. It is classified as a combustible solid.

Category	Information	Source
GHS Classification	Combustible Solids (Storage Class 11)	
Water Hazard Class (WGK)	WGK 3 (severe hazard to water)	
Flash Point	Not applicable	
Hazard Statements	Based on typical compounds of this class: May be harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.	
Precautionary Statements	Based on typical compounds of this class: Avoid breathing dust. Wash skin thoroughly after handling. Wear protective gloves/eye protection/face protection.	

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring laboratory safety.

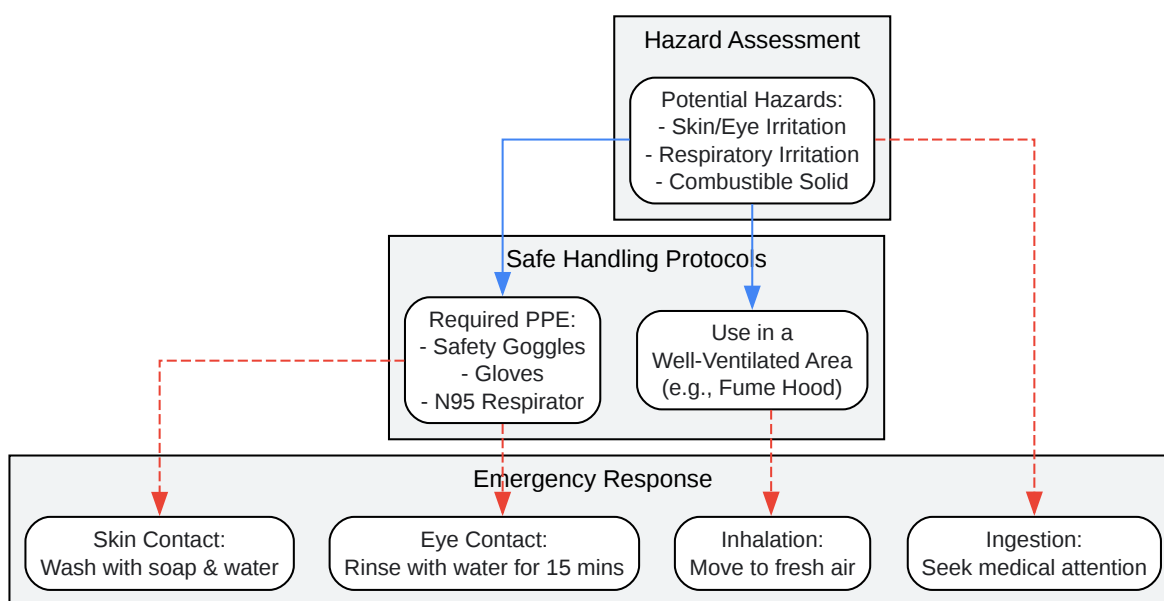
Condition	Specification	Source
Storage Temperature	2 to 8°C	
Personal Protective Equipment (PPE)	Eyeshields, Gloves, Type N95 (US) Respirator	
Handling Advice	Handle in a well-ventilated area. Avoid dust formation. Avoid contact with skin, eyes, and clothing.	
Incompatibilities	Strong oxidizing agents.	

Experimental Protocols

The Safety Data Sheet (SDS) for **Fmoc-MeSer(Bzl)-OH** does not provide detailed experimental protocols for its use. The compound is primarily intended for use as a building block in solid-phase peptide synthesis (SPPS). Users should refer to established SPPS methodologies and institutional safety protocols when designing experiments.

Safety Workflow and Emergency Procedures

The following diagram outlines the logical workflow for safely managing **Fmoc-MeSer(Bzl)-OH**, from hazard assessment to emergency response.



[Click to download full resolution via product page](#)

Figure 1: Safety workflow for **Fmoc-MeSer(Bzl)-OH**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fmoc-MeSer(Bzl)-OH | Benchchem [benchchem.com]
- 2. Fmoc-N-Me-Ser(Bzl)-OH ≥98.0% | Sigma-Aldrich [sigmaaldrich.com]
- 3. scbt.com [scbt.com]
- 4. 84000-14-6 Fmoc-MeSer(Bzl)-OH | WATANABE CHEMICAL INDUSTRIES,LTD. [watanabechem.co.jp]
- To cite this document: BenchChem. [Technical Guide to the Safe Handling of Fmoc-MeSer(Bzl)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b613405#fmoc-meser-bzl-oh-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com